

Datiscin: Application Notes for Use as an Analytical Standard in Chromatography

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Compound of Interest

Compound Name: *Datiscin*

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Introduction

Datiscin (Datiscetin-3-O-rutinoside) is a flavonoid glycoside found in plants of the *Datisca* genus, such as *Datisca cannabina*[1][2]. As a member of the flavonoid family, **Datiscin** is of interest to researchers for its potential biological activities, including antioxidant and anti-inflammatory properties, which are common to many flavonoids[3][4][5]. To accurately study its pharmacokinetic profile, quantify its content in plant extracts and herbal formulations, and conduct further pharmacological research, the use of a well-characterized analytical standard is essential. This document provides detailed application notes and protocols for the use of **Datiscin** as an analytical standard in chromatographic applications, primarily High-Performance Liquid Chromatography (HPLC) with UV detection and Liquid Chromatography-Mass Spectrometry (LC-MS).

Physicochemical Properties of Datiscin

Property	Value	Reference
Chemical Formula	C27H30O15	--INVALID-LINK--
Molecular Weight	594.52 g/mol	--INVALID-LINK--
Appearance	Yellowish crystalline powder	--INVALID-LINK--
Solubility	Soluble in methanol, ethanol, DMSO; sparingly soluble in water.	General flavonoid solubility

Experimental Protocols

Protocol 1: Quantitative Analysis of Datiscin by High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This protocol describes a general method for the quantification of **Datiscin** in plant extracts or other sample matrices using HPLC-UV. The method should be validated in the user's laboratory for specific applications.

1. Instrumentation and Materials:

- High-Performance Liquid Chromatography (HPLC) system with a UV-Vis or Diode Array Detector (DAD).
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- **Datiscin** analytical standard (≥95% purity).
- HPLC-grade acetonitrile, methanol, and water.
- Formic acid or acetic acid (analytical grade).
- Syringe filters (0.45 µm).

2. Preparation of Standard Solutions:

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Datiscin** standard and dissolve it in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with methanol to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.

3. Sample Preparation (Example for Plant Extract):

- Accurately weigh 1 g of powdered plant material.
- Extract with 20 mL of methanol using sonication for 30 minutes, followed by centrifugation at 4000 rpm for 15 minutes.
- Collect the supernatant and repeat the extraction process twice.
- Combine the supernatants and evaporate to dryness under reduced pressure.
- Reconstitute the residue in 5 mL of methanol.
- Filter the sample solution through a 0.45 µm syringe filter before injection.

4. Chromatographic Conditions:

- Mobile Phase: A gradient of Solvent A (Water with 0.1% Formic Acid) and Solvent B (Acetonitrile with 0.1% Formic Acid).
 - 0-20 min: 10-40% B
 - 20-25 min: 40-80% B
 - 25-30 min: 80-10% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: Flavonoids typically have absorption maxima between 250-280 nm and 300-350 nm. A DAD detector is recommended to determine the optimal wavelength for

Datiscin (a starting wavelength of 265 nm or 350 nm can be used).

- Injection Volume: 10 µL.

5. Method Validation Parameters (Representative Data):

The following table presents representative validation parameters for a flavonoid glycoside similar to **Datiscin**. These values should be determined experimentally for **Datiscin**.

Parameter	Representative Value
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.5 µg/mL
Precision (%RSD)	< 2%
Accuracy (Recovery)	98 - 102%

Protocol 2: High-Sensitivity Quantification of Datiscin by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol provides a more sensitive and selective method for the quantification of **Datiscin**, particularly in complex biological matrices.

1. Instrumentation and Materials:

- Liquid Chromatography system coupled to a triple quadrupole or Q-TOF mass spectrometer with an electrospray ionization (ESI) source.
- Reversed-phase C18 column (e.g., 100 mm x 2.1 mm, 1.8 µm particle size).
- **Datiscin** analytical standard (≥95% purity).

- LC-MS grade acetonitrile, methanol, and water.
- Formic acid (LC-MS grade).
- Syringe filters (0.22 μ m).

2. Preparation of Standard and Sample Solutions:

- Follow the same procedure as in Protocol 1, but use LC-MS grade solvents and prepare a more dilute concentration range for working standards (e.g., 0.1 ng/mL to 100 ng/mL).

3. LC-MS/MS Conditions:

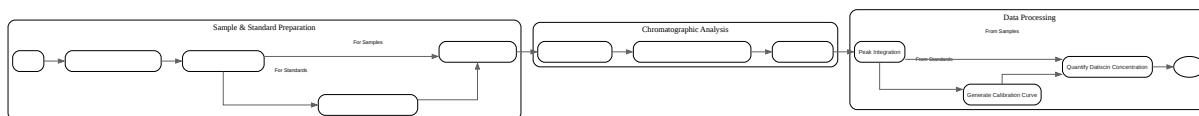
- Mobile Phase: A gradient of Solvent A (Water with 0.1% Formic Acid) and Solvent B (Acetonitrile with 0.1% Formic Acid).
 - 0-5 min: 5-50% B
 - 5-7 min: 50-95% B
 - 7-8 min: 95-5% B
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 μ L.
- Ionization Mode: Electrospray Ionization (ESI) in negative mode is often suitable for flavonoids.
- MRM Transitions: These need to be determined by infusing a standard solution of **Datiscin** into the mass spectrometer. A possible transition would be the precursor ion $[M-H]^-$ at m/z 593.5 to a fragment ion corresponding to the loss of the rutinose sugar (e.g., m/z 285.2 for the datiscetin aglycone).

4. Method Validation Parameters (Representative Data):

Parameter	Representative Value
Linearity Range	0.1 - 100 ng/mL
Correlation Coefficient (r ²)	> 0.998
Limit of Detection (LOD)	0.05 ng/mL
Limit of Quantification (LOQ)	0.1 ng/mL
Precision (%RSD)	< 5%
Accuracy (Recovery)	95 - 105%

Visualizations

Experimental Workflow



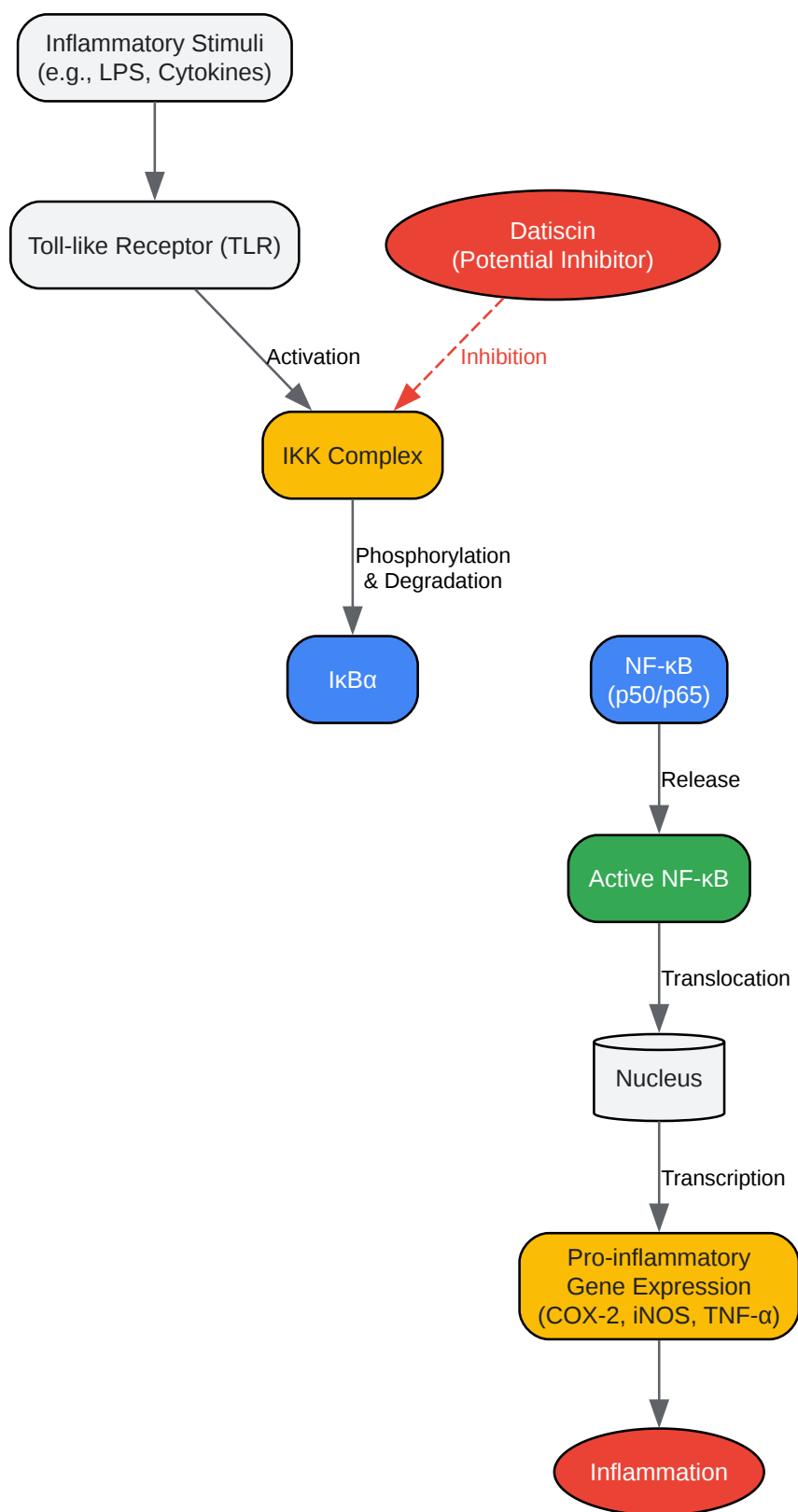
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Caption: General workflow for the chromatographic analysis of **Datiscin**.

Potential Anti-Inflammatory Signaling Pathway for Flavonoids

While the specific signaling pathways modulated by **Datiscin** are not yet fully elucidated, many flavonoids are known to exert anti-inflammatory effects by inhibiting the NF- κ B (Nuclear Factor

kappa-light-chain-enhancer of activated B cells) signaling pathway. The following diagram illustrates this general mechanism.



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Caption: Potential inhibition of the NF- κ B signaling pathway by **Datiscin**.

Conclusion

Datiscin serves as a valuable analytical standard for the chromatographic quantification of this flavonoid in various matrices. The provided HPLC-UV and LC-MS/MS protocols offer a starting point for method development and validation. The successful application of these methods will facilitate further research into the pharmacological properties and potential therapeutic applications of **Datiscin**. It is important to note that the specific biological activities and signaling pathways of **Datiscin** are still under investigation, and the presented anti-inflammatory pathway represents a common mechanism for many flavonoids.

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